

best practices for storing and handling recombinant DMBT1

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Compound of Interest

Compound Name: DMBT

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Technical Support Center: Recombinant DMBT1

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling recombinant Deleted in Malignant Brain Tumors 1 (**DMBT1**).

Frequently Asked Questions (FAQs)

Q1: How should I store lyophilized recombinant **DMBT1**?

A1: Lyophilized recombinant **DMBT1** should be stored at -20°C to -80°C.[1][2][3] It is stable for at least 12 months under these conditions.[1][4] For short-term storage, some suppliers suggest +4°C is acceptable.[2]

Q2: What is the recommended procedure for reconstituting recombinant **DMBT1**?

A2: It is recommended to reconstitute lyophilized **DMBT1** in sterile 10mM PBS (pH 7.4) or ddH₂O.[4][5] The target concentration can range from 0.1 to 1.0 mg/mL.[4] To avoid denaturation, do not vortex the solution after adding the solvent.[4][5] Gently mix or pipette the solution to ensure it is fully dissolved. A Certificate of Analysis (CoA) with specific reconstitution instructions is often included with the product.[1][3]

Q3: How should I store the reconstituted recombinant **DMBT1** solution?

A3: For short-term storage (up to one month), the reconstituted solution can be kept at 2-8°C under sterile conditions.^{[4][5]} For long-term storage, it is advisable to aliquot the solution into single-use volumes and store them at -20°C to -80°C for up to 3 months or longer, as specified by the supplier.^{[1][3]}

Q4: Why is it important to avoid repeated freeze-thaw cycles?

A4: Repeatedly freezing and thawing protein solutions can lead to denaturation and aggregation, which will reduce the biological activity of the recombinant **DMBT1**.^{[1][3]} Aliquoting the reconstituted protein into smaller, single-use volumes is the best practice to prevent this.^{[1][3]}

Q5: What is a carrier protein and should I use a carrier-free version of recombinant **DMBT1**?

A5: A carrier protein, such as Bovine Serum Albumin (BSA), is often added to recombinant protein formulations to enhance stability, increase shelf-life, and allow for storage at more dilute concentrations. The carrier-free version of **DMBT1** is recommended for applications where the presence of BSA could interfere with the experiment, such as in certain cell culture or binding assays. For use as an ELISA standard or in general cell or tissue culture, the version with a carrier protein is often advised.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Low or no biological activity	Improper storage leading to protein degradation.	Ensure the protein was stored at the recommended temperature and that freeze-thaw cycles were avoided.[1][3]
Incorrect reconstitution.	Verify that the correct solvent and concentration were used as per the product datasheet. Do not vortex the solution.[4][5]	
Protein degradation due to improper handling.	Keep the protein on ice during experimental setup.	
Precipitation or aggregation in the reconstituted solution	High protein concentration.	Reconstitute at a lower concentration within the recommended range.
Repeated freeze-thaw cycles.	Aliquot the reconstituted protein to minimize freeze-thaw cycles.[1][3]	
Incorrect buffer or pH.	Use the recommended buffer for reconstitution and ensure the pH is appropriate.[4][5]	
Inconsistent results between experiments	Variability in protein activity due to handling.	Ensure consistent handling procedures, including thawing and dilution methods.
Presence or absence of a carrier protein.	Be aware of whether you are using a carrier-free or carrier-containing formulation, as this can affect stability and performance.	
Satellite colonies in bacterial transformation (for DMBT1	Antibiotic breakdown.	Limit incubation time after plating to less than 16 hours to

expression vectors)

prevent the formation of
satellite colonies.[6]

Recombination of the plasmid.

Use a competent cell line with
a recA mutation to ensure
stable propagation of the
transforming plasmid vector.[6]

Storage and Stability Summary

Form	Storage Temperature	Duration	Key Considerations
Lyophilized	-20°C to -80°C	Up to 12 months	Avoid moisture.[1][3]
Reconstituted (Short-term)	2-8°C	Up to 1 month	Maintain sterile conditions.[4][5]
Reconstituted (Long-term)	-20°C to -80°C	Up to 3 months or more	Aliquot to avoid freeze-thaw cycles.[1][3]

Experimental Protocols

Reconstitution of Lyophilized Recombinant DMBT1

Materials:

- Lyophilized recombinant **DMBT1**
- Sterile, pyrogen-free 10mM PBS, pH 7.4 or sterile ddH2O
- Sterile, low-protein-binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

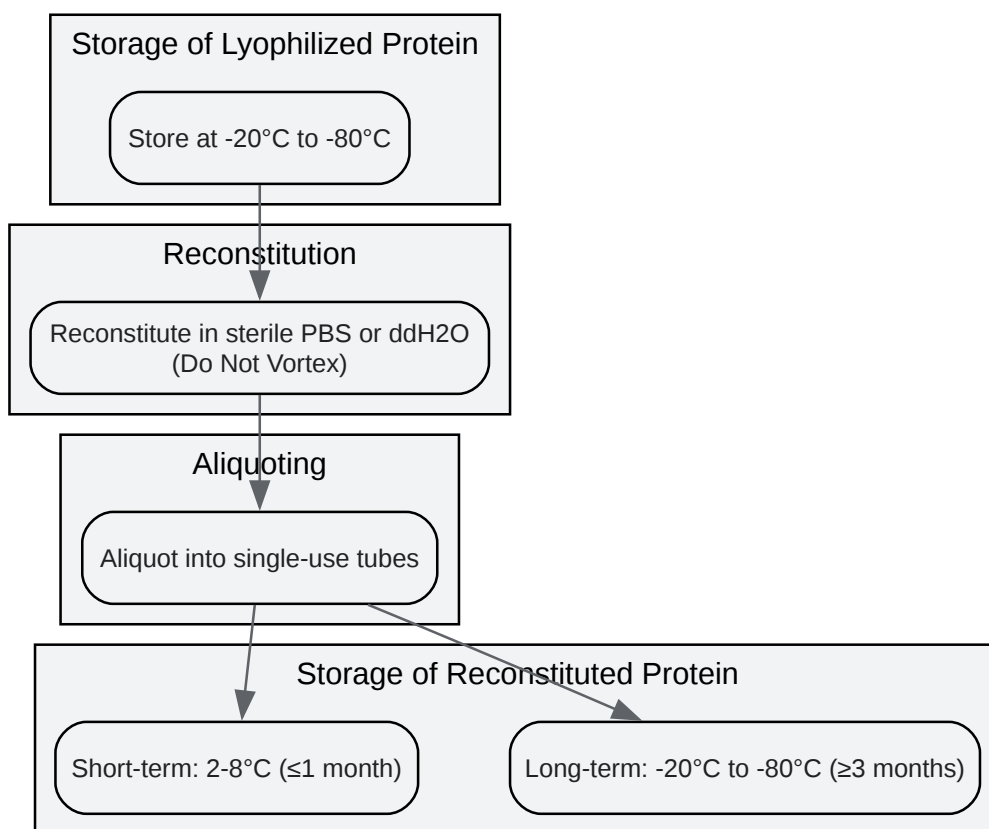
Procedure:

- Briefly centrifuge the vial of lyophilized **DMBT1** to ensure the powder is at the bottom.[3]

- Refer to the product's Certificate of Analysis (CoA) for the specific volume of solvent to add to achieve the desired concentration (typically between 0.1-1.0 mg/mL).[\[1\]](#)[\[4\]](#)
- Carefully add the recommended volume of sterile PBS or ddH₂O to the vial.
- Gently swirl the vial or pipette the solution up and down to mix. Do not vortex.[\[4\]](#)[\[5\]](#)
- Allow the solution to sit at room temperature for 10-15 minutes to ensure complete reconstitution.
- For long-term storage, aliquot the reconstituted protein into single-use, low-protein-binding microcentrifuge tubes.
- Store the aliquots at -20°C to -80°C.[\[1\]](#)[\[3\]](#)

Visualizing DMBT1 Pathways and Workflows

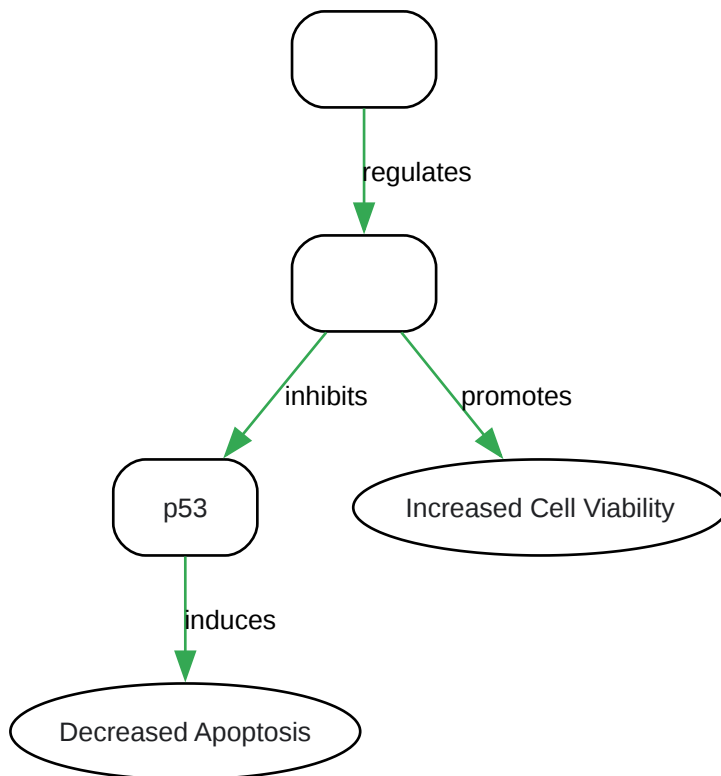
Figure 1. Recommended Workflow for Handling Recombinant DMBT1



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Caption: Figure 1. Recommended Workflow for Handling Recombinant **DMBT1**.

Figure 2. Simplified Overview of DMBT1-Mediated Signaling



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Caption: Figure 2. Simplified Overview of **DMBT1**-Mediated Signaling.

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